

# Biochemical and Cellular Characterization

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**Compound Focus:** ETP-46321

Cat. No.: S548373

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The table below summarizes the key biochemical and cellular properties of **ETP-46321**:

| Property                              | Description / Value  |
|---------------------------------------|--|
| Primary Targets                       | PI3K $\alpha$ (p110 $\alpha$ ), PI3K $\delta$ (p110 $\delta$ ) [1] [2]                                     |
| Inhibition Constant (K <sub>i</sub> ) | p110 $\alpha$ : 2.3 nM; p110 $\delta$ : 14.2 nM [1] [3]  |
| Selectivity                           | >60x selective vs. p110 $\beta$ (K <sub>i</sub> 170 nM) & p110 $\gamma$ (K <sub>i</sub> 179 nM) [1] [3]    |
| Mutant PI3K $\alpha$ Activity         | Potent against common mutants (E542K, E545K, H1047R) [1] [2]   |
| Cellular IC <sub>50</sub>             | 8.3 nM (inhibition of AKT phosphorylation at Ser473 in U2OS cells) [2]                                     |
| Selectivity Screening                 | No significant activity against mTOR (IC <sub>50</sub> >5 $\mu$ M) or a panel of 287 other kinases [4] [2] |

## Preclinical Experimental Data and Protocols

The efficacy of **ETP-46321** has been demonstrated across various *in vitro* and *in vivo* models, with detailed methodologies available in the research literature.

## In Vitro Models and Protocols

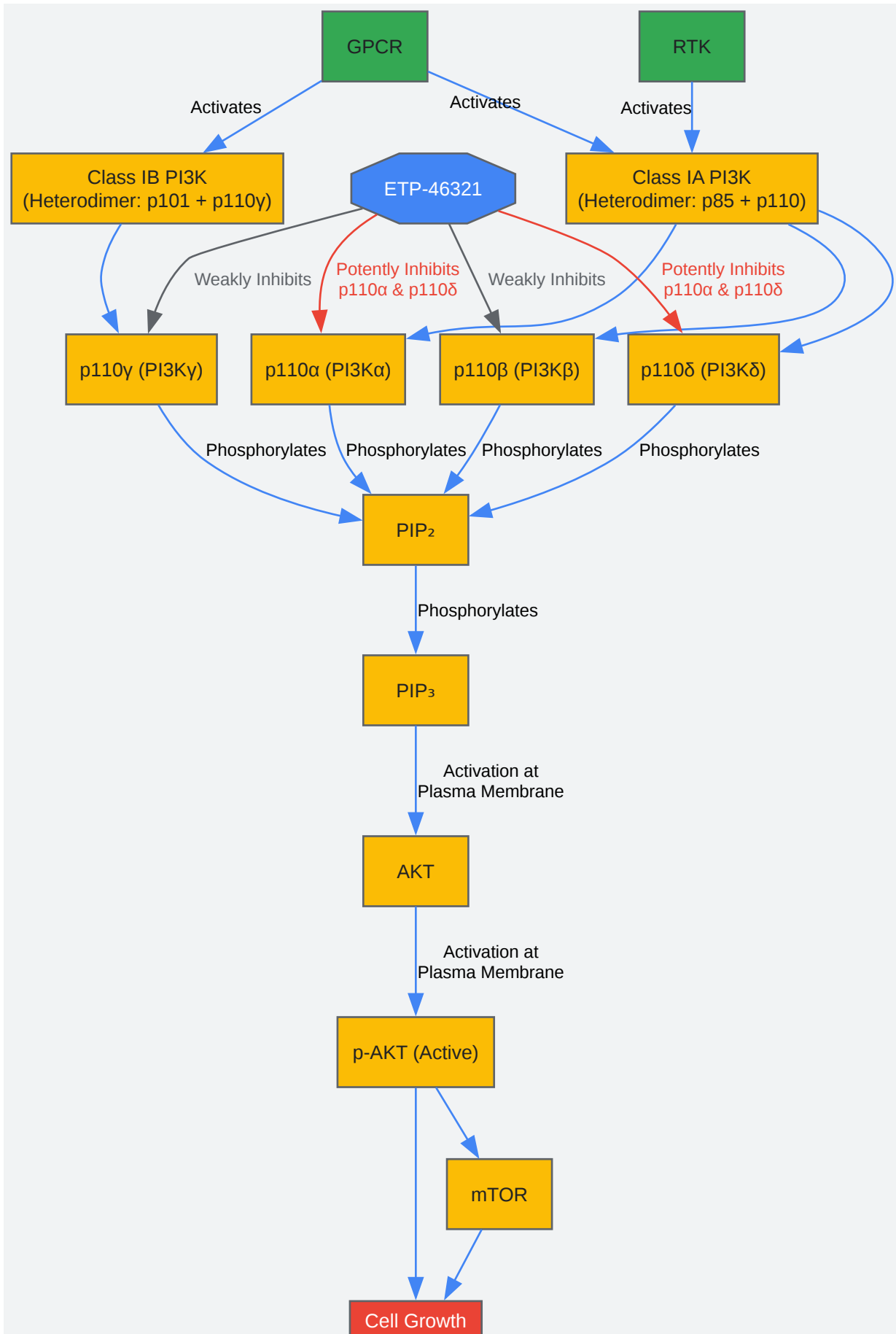
- **Mechanism of Action:** **ETP-46321** inhibits PI3K signaling in tumor cell lines, leading to cell cycle arrest and reduced proliferation. It also synergizes with cytotoxic and targeted therapies [4].
- **Endothelial Cell Sprouting:** The compound inhibits VEGF-dependent sprouting in HUVEC cells, indicating anti-angiogenic potential [4].
- **T-Lymphocyte Activation:** **ETP-46321** potently inhibits the activation of naive CD4+ T-cells. In one protocol, cells were activated with anti-CD3 and anti-CD28 antibodies, and cytokine secretion (IL-2, IL-10, IFN- $\gamma$ ) was measured after 24 hours of treatment with the inhibitor [5].

## In Vivo Efficacy and Protocols

- **Pharmacokinetics (PK):** In BALB/c mice, **ETP-46321** showed low *in vivo* clearance (0.6 L/h/kg) and high oral bioavailability (90%) [1] [2].
- **Pharmacodynamics (PD):** A single oral dose led to reduced phosphorylation of Akt in U87 MG xenografts, confirming target engagement [4].
- **Cancer Xenograft Models:**
  - **Lung & Colon Cancer:** Daily oral treatment with **ETP-46321** delayed the growth of A549 (lung) and HT-29 (colon) carcinoma xenografts [4].
  - **Ovarian Cancer Synergy:** The inhibitor synergized with docetaxel in an ovarian cancer model [4].
  - **Protocol:** In a key study, BALB/C mice were treated daily with **ETP-46321** (50 mg/kg, orally) for three weeks, and tumor volumes were measured and compared to the starting volume [1] [2].
- **Autoimmune Disease Model:**
  - **Collagen-Induced Arthritis (CIA):** Therapeutic administration of **ETP-46321** reduced disease severity, antigen-specific antibody levels, and effector cytokines in a mouse model of rheumatoid arthritis [5].

## PI3K Signaling Pathway and Inhibitor Mechanism

The following diagram illustrates the PI3K signaling pathway and the mechanism of **ETP-46321**:



Proliferation  
Survival  
Metabolism

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**ETP-46321** selectively inhibits the p110 $\alpha$  and p110 $\delta$  catalytic subunits of Class I PI3Ks, dampening the downstream oncogenic and immunologic signaling cascade.

## Research Applications and Potential

Based on its profile, **ETP-46321** serves as an important research tool with potential therapeutic applications in two primary areas:

- **Oncology:** Its potent activity against both wild-type and mutant PI3K $\alpha$ , synergy with standard chemotherapeutics like docetaxel, and efficacy in delaying tumor growth in xenograft models highlight its potential as an anticancer agent [4] [1].
- **Immunology and Autoimmunity:** The dual inhibition of p110 $\alpha$  and p110 $\delta$  allows **ETP-46321** to effectively modulate T-lymphocyte activation and cytokine production, demonstrating therapeutic efficacy in a model of rheumatoid arthritis (collagen-induced arthritis) [5].

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## References

1. - ETP | 46321 K $\alpha$  PI | 3 K $\delta$  inhibitor PI 3 inhibitor [invivochem.com]
2. ETP-46321 | PI3K Inhibitor [medchemexpress.com]
3. - ETP | 46321 | TargetMol PI 3 K [targetmol.com]
4. Biological characterization of ETP - 46321 a selective and efficacious... [pubmed.ncbi.nlm.nih.gov]
5. ETP-46321, a dual p110 $\alpha$ / $\delta$  class IA phosphoinositide 3 ... [sciencedirect.com]

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